

Application Notes: Basic Green 4 (Malachite Green) as a pH Indicator

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic green 4

Cat. No.: B1143878

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Basic Green 4, more commonly known as Malachite Green, is a triarylmethane cationic dye.^[1] While widely utilized in the textile and aquaculture industries for dyeing and as an antimicrobial agent, it also serves as a pH indicator with two distinct transition ranges.^{[2][3][4]} Its vibrant color changes are due to structural alterations in response to varying hydrogen ion concentrations.^{[1][3]} These notes provide detailed information on its properties, effective pH ranges, and protocols for its use in a laboratory setting.

Chemical and Physical Properties

Basic Green 4 (Chloride Salt) is a green crystalline powder with a metallic luster.^[5] It is soluble in water and ethanol, producing blue-green solutions.^[4] The intense green color of the cationic form is due to a strong absorption band at approximately 621 nm.^{[1][6]}

Property	Value
Synonyms	Malachite Green, Victoria Green, C.I. 42000[4]
CAS Number	569-64-2 (Chloride Salt)[1]
Molecular Formula	C ₂₃ H ₂₅ ClN ₂
Molecular Weight	364.91 g/mol
pKa	6.9[3][7]
Maximum Absorbance (λ _{max})	~621 nm[1][6]

pH Indicator Properties and Effective Range

Basic Green 4 exhibits two useful pH transition ranges, making it suitable for indicating highly acidic or highly alkaline conditions.

Mechanism of Color Change The pH-dependent color change of **Basic Green 4** is a result of its molecular structure transitioning between different ionic and neutral states. In strongly acidic solutions, the molecule is dicationic and appears yellow. As the pH increases, it becomes a monocationic species, which is responsible for its characteristic green color. In strongly basic conditions, it converts to a colorless carbinol (pseudobase) form.[1][3]

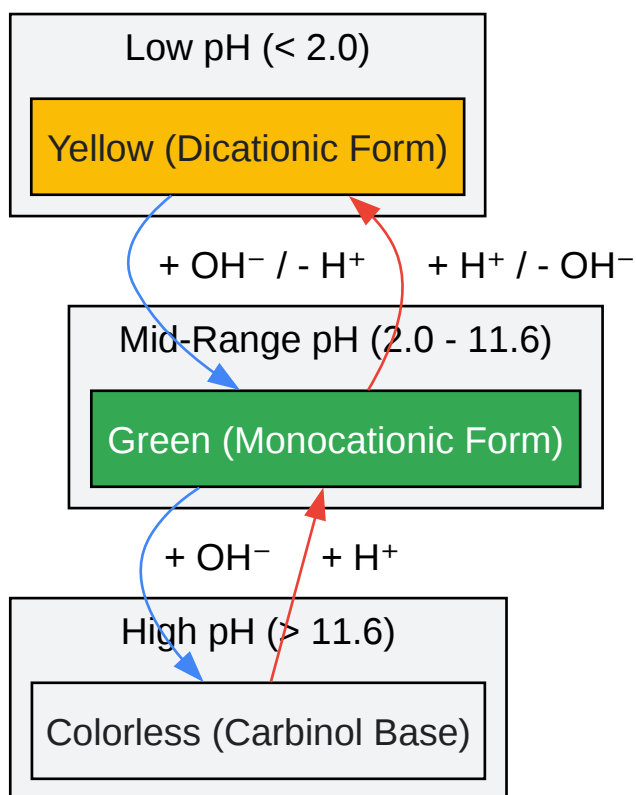
Quantitative Data Summary

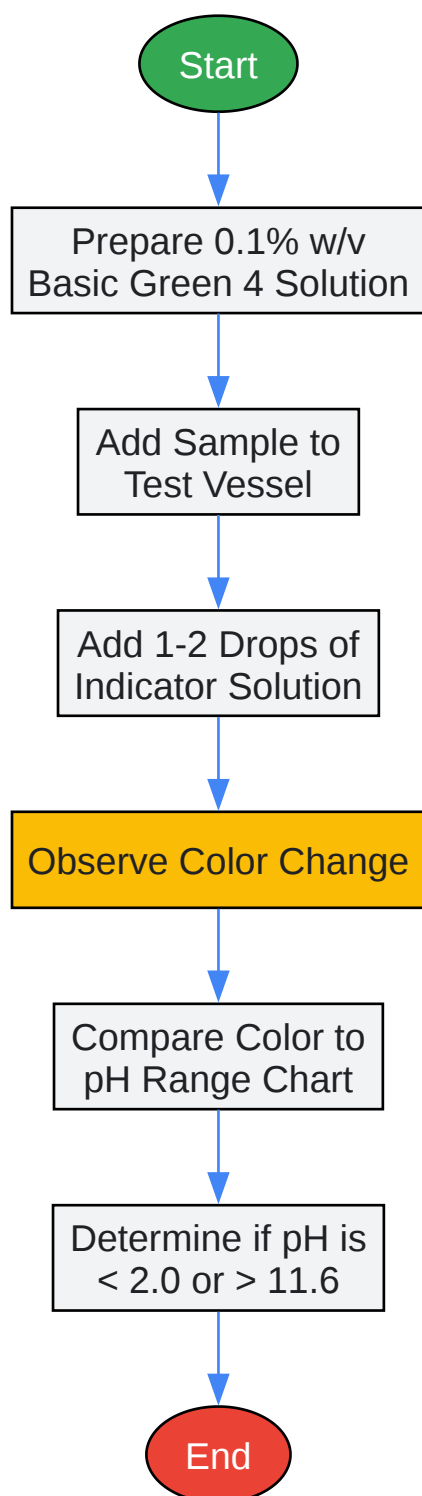
The following table summarizes the effective pH ranges and corresponding color transitions for **Basic Green 4**.

pH Transition Range	Color Change	Solution State
0.0 - 2.0	Yellow → Green[3][8][9]	Strongly Acidic
11.6 - 14.0	Green → Colorless[3][8][9]	Strongly Alkaline

Note: The precise transition points can vary slightly depending on the solvent and temperature.

Diagrams

Logical Relationship: pH-Dependent Forms of **Basic Green 4**[Click to download full resolution via product page](#)Caption: pH-induced equilibrium shifts of **Basic Green 4**.Experimental Workflow: pH Determination Using **Basic Green 4**



[Click to download full resolution via product page](#)

Caption: Workflow for estimating solution pH.

Experimental Protocols

Protocol 1: Preparation of a 0.1% (w/v) **Basic Green 4** Indicator Solution

Objective: To prepare a stock solution of **Basic Green 4** for use as a pH indicator.

Materials:

- **Basic Green 4** (Malachite Green) powder
- Ethanol (95% or greater) or Deionized Water
- Volumetric flask (100 mL)
- Analytical balance
- Spatula and weighing paper
- Storage bottle (amber glass recommended)

Procedure:

- Accurately weigh 0.1 g of **Basic Green 4** powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of the chosen solvent (ethanol or deionized water) to the flask.
Note: Ethanol provides better solubility.
- Swirl the flask gently to dissolve the dye completely. A magnetic stirrer can be used for efficient mixing.
- Once the dye is fully dissolved, add the solvent to the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the solution to a labeled amber glass bottle for storage. Store at room temperature away from direct light.

Protocol 2: General Procedure for pH Determination

Objective: To determine if a sample solution is strongly acidic or strongly alkaline.

Materials:

- Prepared 0.1% **Basic Green 4** indicator solution
- Test sample (in a clear container, e.g., test tube or beaker)
- Dropper or pipette
- pH reference chart for **Basic Green 4**

Procedure:

- Place a small volume of the sample solution into a clear test vessel.
- Using a clean dropper, add 1-2 drops of the 0.1% **Basic Green 4** indicator solution to the sample.
- Gently swirl the vessel to mix the contents.
- Observe the resulting color immediately.
- Interpret the Results:
 - Yellow Color: Indicates a strongly acidic solution, with a pH of approximately 0.2 or lower. [\[1\]](#)
 - Green/Blue-Green Color: Indicates the solution's pH is between approximately 2.0 and 11.6. [\[8\]](#)
 - Colorless: Indicates a strongly alkaline solution, with a pH of approximately 14.0. [\[8\]](#)

Applications and Limitations

Other Applications: Beyond its use as a pH indicator, **Basic Green 4** is employed for:

- Dyeing silk, wool, cotton, leather, and paper. [\[4\]](#)

- As a biological stain in histology and microbiology.[8]
- Quantification of phosphates in laboratory settings.[6]
- As a topical antiseptic and bactericide in aquaculture to treat fungal infections on fish eggs. [1][6]

Limitations and Safety Considerations:

- **Toxicity:** **Basic Green 4** exhibits significant cytotoxicity and is considered a carcinogen in mammalian cells.[6] It is banned for use in aquaculture in many countries, including the United States, for food-related applications.[1]
- **Narrow Ranges:** It is only effective for determining pH at the extremes of the scale (very acidic or very basic) and does not provide information for the intermediate pH range.
- **Safety Precautions:** Due to its toxicity, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn when handling the compound. All work should be conducted in a well-ventilated area or a fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Malachite green - Wikipedia [en.wikipedia.org]
- 2. Basic Green 4 - Malachite green - Victoria Green from Emperor Chem [emperordye.com]
- 3. Malachite Green and Leucomalachite Green - Gentian Violet, Leucogentian Violet, Malachite Green, Leucomalachite Green, and CI Direct Blue 218 - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. CI Basic Green 4 Manufacturers in Mumbai India [colorantsgroup.com]
- 5. Basic Green 4/CAS:2437-29-8 - Zehao Industry Co., Ltd. [zehaochem.com]
- 6. medchemexpress.com [medchemexpress.com]

- 7. Basic Green 4 | 569-64-2 | FB34042 | Biosynth [biosynth.com]
- 8. Malachite Green | C₂₃H₂₅ClN₂ | CID 11294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Malachite green hydrochloride, 100 g, CAS No. 123333-61-9 | pH Indicators | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - International [carloth.com]
- To cite this document: BenchChem. [Application Notes: Basic Green 4 (Malachite Green) as a pH Indicator]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143878#basic-green-4-as-a-ph-indicator-and-its-effective-range]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com